

A Spectroscopic Guide to Azepane and Piperidine Scaffolds: Unveiling Structural Nuances

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Compound of Interest

Compound Name: (R)-tert-Butyl 4-hydroxyazepane-1-carboxylate
CAS No.: 1174020-39-3
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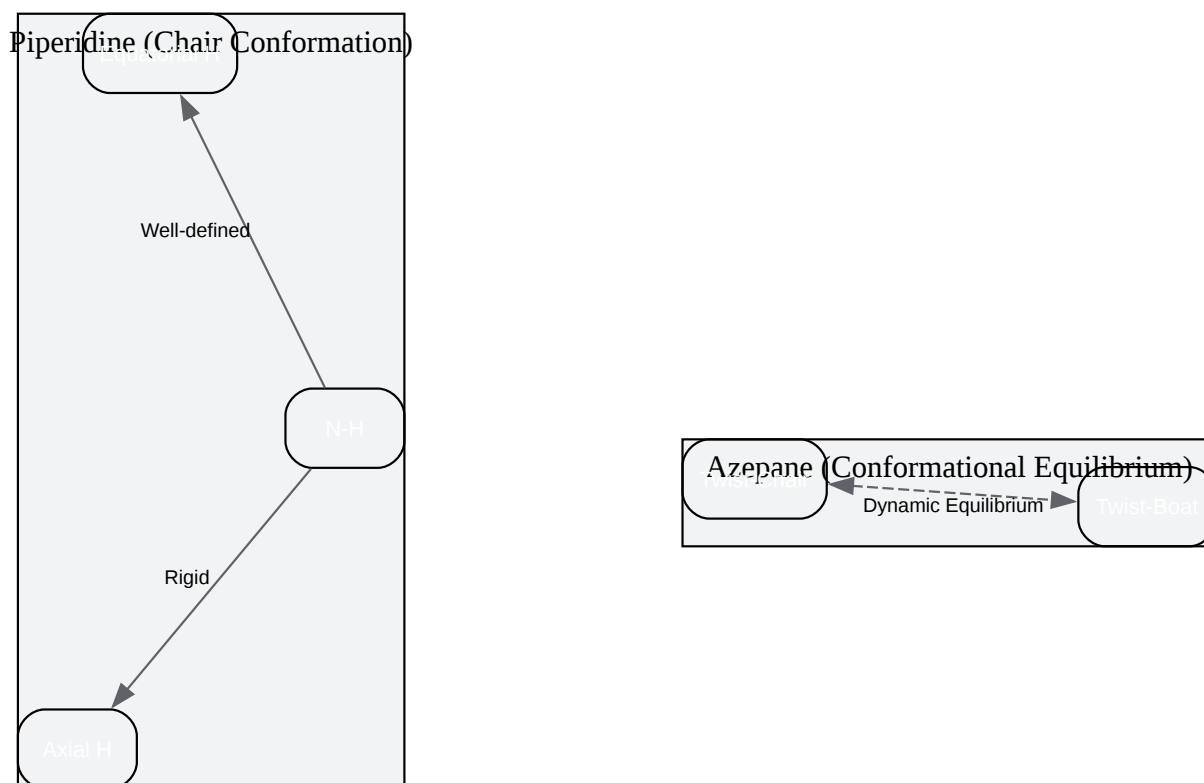
In the landscape of medicinal chemistry and drug development, saturated nitrogen heterocycles are foundational scaffolds. Among these, the six-membered piperidine ring is a ubiquitous motif, present in a vast number of approved drugs. Its seven-membered counterpart, azepane, offers a larger, more flexible framework, providing opportunities for novel pharmacological profiles and intellectual property. Understanding the subtle yet significant differences between these two scaffolds is paramount for their effective application. This guide provides a detailed spectroscopic comparison of azepane and piperidine, offering experimental data and protocols to aid researchers in their characterization and utilization.

The Significance of Ring Size: Conformational Flexibility

The fundamental difference between piperidine and azepane lies in their ring size, which dictates their conformational preferences and, consequently, their spectroscopic signatures.

Piperidine predominantly adopts a stable chair conformation, akin to cyclohexane, which minimizes torsional and steric strain. This rigid structure leads to well-defined axial and equatorial positions for its substituents, a feature that profoundly influences its interaction with biological targets.

Azepane, with its seven-membered ring, is significantly more flexible. It exists as a dynamic equilibrium of multiple low-energy conformations, most notably the twist-chair and twist-boat forms. This conformational dynamism can be advantageous in drug design, allowing the molecule to adapt to the topology of a binding site, but it also presents challenges in characterization.



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Caption: Conformational preferences of piperidine and azepane.

Spectroscopic Fingerprints: A Comparative Analysis

The distinct conformational landscapes of azepane and piperidine give rise to discernible differences in their spectroscopic data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the structural nuances of these heterocycles.

^1H NMR Spectroscopy:

The greater conformational flexibility of azepane often results in broader and more complex proton NMR signals compared to the well-resolved spectra of piperidine. In piperidine, the chemical shifts of axial and equatorial protons are distinct due to the rigid chair conformation. In contrast, the rapid interconversion between azepane's conformers at room temperature can lead to time-averaged signals, making detailed assignment more challenging.

^{13}C NMR Spectroscopy:

Similar to the proton spectra, the ^{13}C NMR of piperidine displays sharp, well-defined signals. The increased flexibility of the azepane ring can lead to peak broadening, and the chemical shifts of the carbon atoms are influenced by the average conformation.

Compound	Position	^1H Chemical Shift (δ , ppm)	^{13}C Chemical Shift (δ , ppm)
Piperidine	C2, C6 (α)	~2.79	~47.5
	C3, C5 (β)	~1.54	~27.2
	C4 (γ)	~1.58	~25.2
	N-H	Variable (typically broad, ~1.5-2.5)	-
Azepane	C2, C7 (α)	~2.65	~48.2
	C3, C6 (β)	~1.65	~28.0
	C4, C5 (γ)	~1.55	~29.5
	N-H	Variable (typically broad, ~1.5-2.5)	-

Note: Chemical shifts are approximate and can vary depending on the solvent and concentration.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule. For both azepane and piperidine, the key vibrational modes are associated with the N-H and C-H bonds.

The N-H stretching vibration for secondary amines typically appears as a single, medium-intensity band in the region of $3300\text{--}3500\text{ cm}^{-1}$. The C-H stretching vibrations for the methylene groups are observed just below 3000 cm^{-1} . The "fingerprint" region (below 1500 cm^{-1}) will show complex patterns of C-C stretching and C-H bending vibrations, which can be used to distinguish between the two scaffolds, although significant overlap exists. Theoretical calculations suggest subtle differences in the NH rocking deformation bands between the two molecules^[1].

Vibrational Mode	Piperidine (cm ⁻¹)	Azepane (cm ⁻¹)
N-H Stretch	~3300-3400	~3300-3400
C-H Stretch (sp ³)	~2850-2960	~2850-2960
CH ₂ Scissoring	~1440-1470	~1440-1470
C-N Stretch	~1100-1200	~1100-1200

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. Both azepane and piperidine are amenable to analysis by techniques such as Gas Chromatography-Mass Spectrometry (GC-MS).

Under electron ionization (EI), both molecules will exhibit a molecular ion peak (M⁺). The fragmentation patterns are dominated by α -cleavage, which is the cleavage of the bond adjacent to the nitrogen atom, leading to the formation of a stable iminium ion. For piperidine, a prominent fragment is often observed at m/z 84, corresponding to the loss of a hydrogen atom. For azepane, the molecular ion is at m/z 99, and a significant fragment can be seen at m/z 98.

Compound	Molecular Weight (g/mol)	Molecular Ion (M ⁺ , m/z)	Major Fragment Ions (m/z)
Piperidine	85.15	85	84, 70, 56, 43
Azepane	99.17	99	98, 84, 70, 56, 43

Experimental Protocols

The following are generalized protocols for the spectroscopic analysis of azepane and piperidine. It is crucial to adapt these protocols based on the specific instrumentation and sample properties.

NMR Spectroscopy



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Caption: Generalized workflow for NMR analysis.

- **Sample Preparation:** Accurately weigh 5-10 mg of the amine and dissolve it in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., chloroform-d, deuterium oxide) in a clean, dry vial.
- **Transfer:** Transfer the solution to a 5 mm NMR tube.
- **Instrumentation:** Insert the NMR tube into the spectrometer.
- **Data Acquisition:** Acquire ¹H and ¹³C NMR spectra. For more detailed structural elucidation, 2D NMR experiments such as COSY (Correlated Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) can be performed.
- **Data Processing:** Process the raw data using appropriate software, including Fourier transformation, phase correction, and baseline correction.
- **Analysis:** Analyze the chemical shifts, coupling constants, and integration to determine the structure.

FT-IR Spectroscopy

- **Sample Preparation (Neat Liquid):** Place a drop of the neat liquid sample between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates.
- **Instrumentation:** Place the salt plates in the sample holder of the FT-IR spectrometer.
- **Background Spectrum:** Acquire a background spectrum of the empty spectrometer.
- **Sample Spectrum:** Acquire the spectrum of the sample. The software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or

transmittance spectrum.

- Cleaning: Thoroughly clean the salt plates with a suitable solvent (e.g., dichloromethane or isopropanol) and dry them completely.

GC-MS

- Sample Preparation: Prepare a dilute solution of the amine in a volatile organic solvent (e.g., methanol, dichloromethane) at a concentration of approximately 1 mg/mL.
- Instrumentation: Set up the GC-MS with an appropriate column (e.g., a polar capillary column for amines) and method parameters (injector temperature, oven temperature program, and mass spectrometer settings).
- Injection: Inject a small volume (typically 1 μ L) of the sample solution into the GC.
- Separation and Detection: The sample components are separated in the GC column and then introduced into the mass spectrometer for ionization and detection.
- Data Analysis: Analyze the resulting chromatogram to determine the retention time and the mass spectrum of the eluted compound. Compare the obtained mass spectrum with library data for identification.

Conclusion

The choice between an azepane and a piperidine scaffold in drug design is a strategic decision with significant implications for a molecule's physicochemical and pharmacological properties. A thorough understanding of their distinct spectroscopic characteristics, rooted in their conformational differences, is essential for the unambiguous identification and characterization of novel compounds. This guide provides a foundational framework for researchers to confidently navigate the spectroscopic nuances of these important saturated nitrogen heterocycles.

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